

An In-depth Technical Guide to the Physicochemical Properties of 4-Methoxybiphenyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Methoxybiphenyl**

Cat. No.: **B1664174**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methoxybiphenyl, a significant biphenyl derivative, serves as a crucial intermediate in the synthesis of pharmaceuticals, agrochemicals, and liquid crystals. Its molecular structure, comprising a methoxy group substituted on a biphenyl scaffold, imparts unique physicochemical properties that are critical for its application in various scientific and industrial domains. This technical guide provides a comprehensive overview of the melting and boiling points of **4-Methoxybiphenyl**, detailing the experimental methodologies for their determination. Furthermore, it elucidates a key synthetic route and a significant metabolic pathway involving this compound, visualized through clear, structured diagrams to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

Core Physicochemical Properties

The melting and boiling points of **4-Methoxybiphenyl** are fundamental physical constants that are indicative of its purity and are essential for its handling, purification, and application in various synthetic procedures. The data presented below has been compiled from various reputable chemical suppliers and databases.

Data Presentation

Property	Value	Conditions	Source(s)
Melting Point	86 - 90 °C	(lit.)	[Chem-Impex, Sigma-Aldrich, Fisher Scientific]
Boiling Point	157 °C	at 10 mmHg	[Chem-Impex, PubChem, ChemicalBook]

Experimental Protocols

The following sections describe standardized laboratory procedures for the determination of the melting and boiling points of a crystalline organic compound such as **4-Methoxybiphenyl**.

Determination of Melting Point (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a widely used technique for this determination.[\[1\]](#)[\[2\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **4-Methoxybiphenyl** is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powder. The tube is inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[\[1\]](#)

- Apparatus Setup (Mel-Temp): The capillary tube is inserted into the heating block of the apparatus.
- Apparatus Setup (Thiele Tube): The capillary tube is attached to a thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb. The assembly is then inserted into a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- Heating: The apparatus is heated gently. For an unknown sample, a rapid initial heating can be performed to determine an approximate melting range. Subsequently, for an accurate measurement, the temperature should be raised slowly, at a rate of 1-2 °C per minute, as it approaches the expected melting point.^[3]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).^[4]

Determination of Boiling Point at Reduced Pressure (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Since organic compounds can decompose at their atmospheric boiling points, distillation under reduced pressure is often employed.

Apparatus:

- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Vacuum source

Procedure:

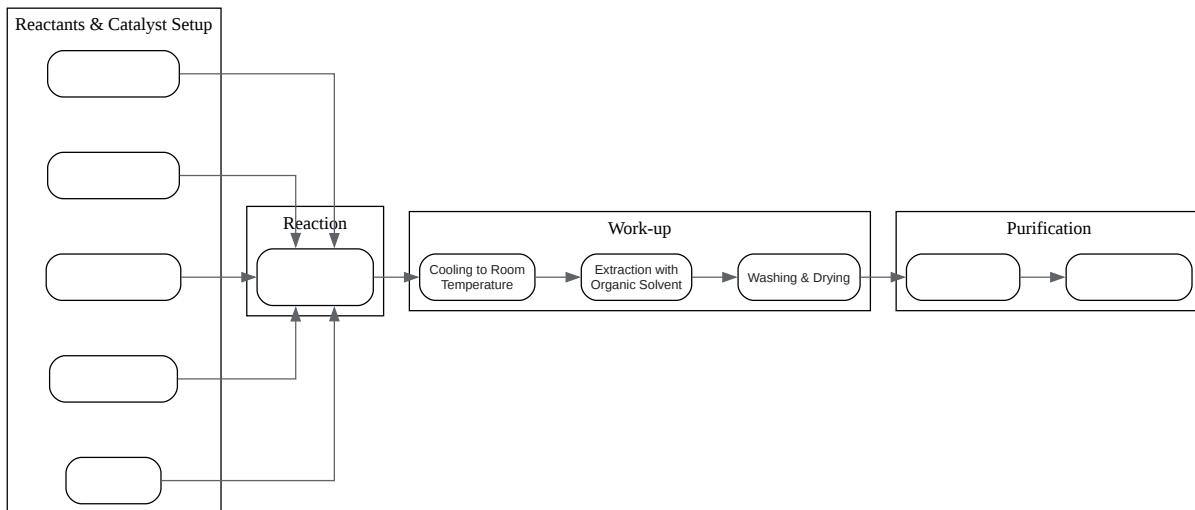
- Sample Preparation: A small volume (a few milliliters) of **4-Methoxybiphenyl** is placed in the small test tube. A capillary tube, with its sealed end uppermost, is placed inside the test tube containing the liquid.
- Apparatus Setup: The test tube is attached to a thermometer and placed in a Thiele tube filled with a suitable heating oil. The apparatus is connected to a vacuum source, and the pressure is reduced to the desired value (e.g., 10 mmHg).
- Heating: The side arm of the Thiele tube is gently heated. A stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands and escapes.
- Observation: Heating is continued until a continuous and rapid stream of bubbles is observed. The heat source is then removed, and the apparatus is allowed to cool slowly.
- Boiling Point Determination: The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point of the substance at that reduced pressure.[\[5\]](#)

Mandatory Visualizations

The following diagrams illustrate a common synthetic route for **4-Methoxybiphenyl** and its metabolic fate in biological systems.

Synthesis of 4-Methoxybiphenyl via Suzuki-Miyaura Coupling

The Suzuki-Miyaura cross-coupling reaction is a powerful and widely used method for the formation of carbon-carbon bonds, particularly for the synthesis of biaryl compounds like **4-Methoxybiphenyl**. The reaction typically involves the coupling of an aryl halide with an arylboronic acid, catalyzed by a palladium complex.

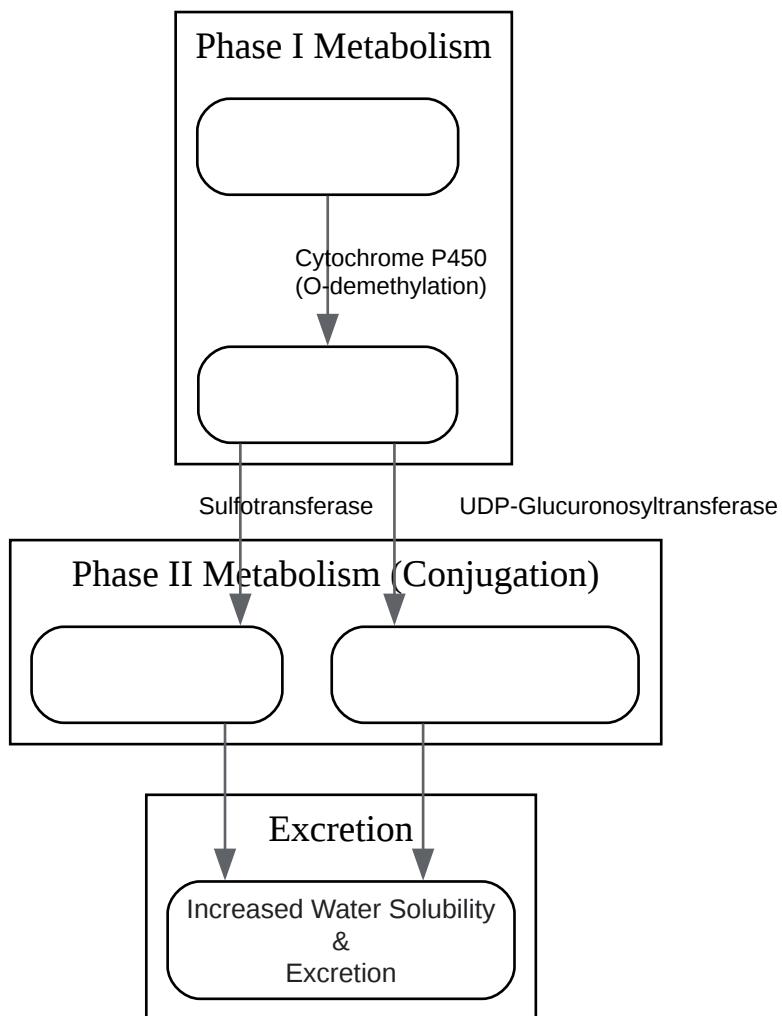


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*Experimental workflow for the synthesis of **4-Methoxybiphenyl**.*

Metabolic Pathway of 4-Methoxybiphenyl

In biological systems, **4-Methoxybiphenyl** undergoes metabolism primarily in the liver. The process is initiated by the cytochrome P450 enzyme system, which demethylates the compound to form 4-hydroxybiphenyl. This metabolite is then conjugated with sulfate or glucuronic acid to increase its water solubility and facilitate its excretion.[6]



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*Metabolic pathway of **4-Methoxybiphenyl** in the liver.*

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 4-Methoxybiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664174#melting-and-boiling-point-of-4-methoxybiphenyl]

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